

1-tert-Butylpiperidin-4-amine physical and chemical properties

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Compound of Interest

Compound Name: 1-tert-Butylpiperidin-4-amine

Cat. No.: B060871

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An In-depth Technical Guide to 1-tert-Butylpiperidin-4-amine

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-tert-Butylpiperidin-4-amine**, catering to researchers, scientists, and professionals in drug development. This document summarizes available data, outlines general experimental approaches, and discusses the compound's characteristics based on existing literature and predictive models.

Introduction

1-tert-Butylpiperidin-4-amine, with the CAS number 160357-95-9, is a substituted piperidine derivative. The piperidine scaffold is a crucial component in many biologically active compounds and approved drugs. The presence of a bulky tert-butyl group on the piperidine nitrogen and an amino group at the 4-position makes this compound a potentially valuable building block in medicinal chemistry for the synthesis of novel therapeutic agents.

Physicochemical Properties

Quantitative data for the physical and chemical properties of **1-tert-Butylpiperidin-4-amine** are limited. The following tables summarize the available information, including both predicted and experimentally determined values where available.

Table 1: Physical Properties of **1-tert-Butylpiperidin-4-amine**

Property	Value	Source
Appearance	Colorless to light yellow liquid	Predicted[1]
Molecular Formula	C ₉ H ₂₀ N ₂	[2]
Molecular Weight	156.27 g/mol	[2]
Boiling Point	186.2 ± 8.0 °C	Predicted[1]
Density	0.912 ± 0.06 g/cm ³	Predicted[1]
Melting Point	Not available	
Solubility	Not available	

Table 2: Chemical Properties of **1-tert-Butylpiperidin-4-amine**

Property	Value	Source
IUPAC Name	1-(tert-butyl)piperidin-4-amine	
CAS Number	160357-95-9	[2]
pKa	10.54 ± 0.20	Predicted[1]
LogP	Not available	
Stability	Stable under normal temperatures and pressures.	General knowledge
Storage	Store at 2-8°C, protected from light.[1]	

Experimental Protocols

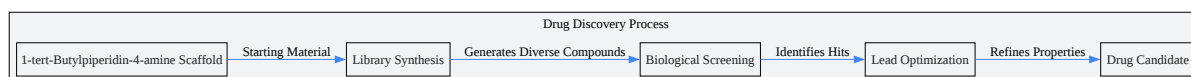
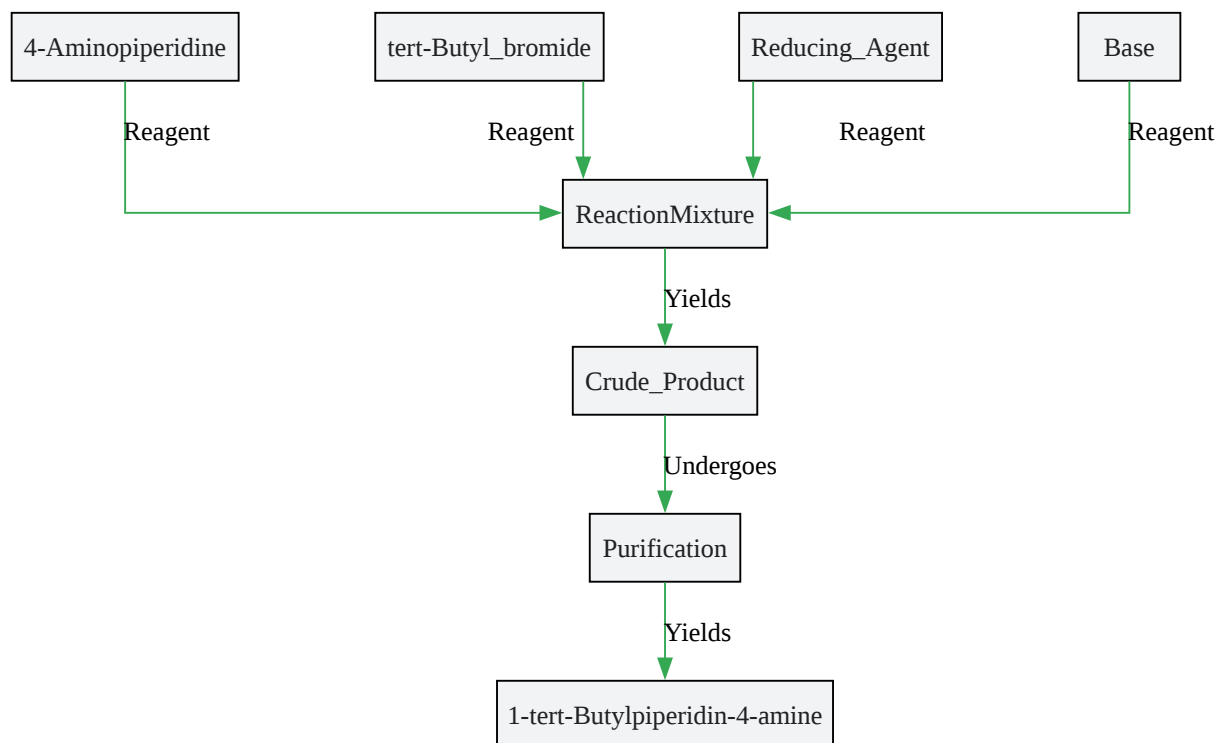
Detailed, experimentally validated protocols for the synthesis and purification of **1-tert-Butylpiperidin-4-amine** are not readily available in the public domain. However, a general synthetic approach can be inferred from patents detailing the synthesis of related N-substituted 4-aminopiperidines.

General Synthetic Approach: Reductive Amination

A common method for the synthesis of N-alkylated piperidines is through reductive amination. This process would likely involve the reaction of a suitable piperidine precursor with a tert-butyl containing reagent.

Reaction Scheme:

A plausible synthetic route would be the reductive amination of 4-aminopiperidine with a source of the tert-butyl group, such as tert-butyl bromide, in the presence of a reducing agent and a base.



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 1-tert-Butylpiperidin-4-amine - CAS:160357-95-9 - Sunway Pharm Ltd [3wpharm.com]
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